

Scalable synthesis of 6-Azaspiro[3.5]nonane intermediates

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Compound of Interest

Compound Name: 6-Azaspiro[3.5]nonane
hydrochloride

CAS No.: 71873-27-3

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Executive Summary

The 6-azaspiro[3.5]nonane scaffold, particularly its oxetane-fused derivatives like 2-oxa-6-azaspiro[3.5]nonane, has emerged as a privileged structural motif in modern drug discovery. Widely deployed as a highly polar, metabolically stable bioisostere for morpholine and piperidine rings[1], this spirocycle is also increasingly utilized as a rigidifying element in PROTAC linker design to optimize E3 ligase ligand-linker conjugates[2].

However, constructing the highly strained oxetane ring on a piperidine framework at a multi-kilogram scale presents significant synthetic challenges. Traditional methods relying on Corey-Chaykovsky epoxidation/ring-expansion utilize hazardous trimethylsulfoxonium iodide, posing severe thermal runaway risks at scale[3]. This application note details a robust, scalable, and self-validating four-step protocol for the synthesis of tert-butyl 2-oxa-6-azaspiro[3.5]nonane-6-carboxylate, utilizing inexpensive nipecotic acid derivatives and avoiding highly reactive sulfur ylides[3].

Retrosynthetic Strategy & Mechanistic Rationale

To ensure process safety and high atom economy, our strategy relies on the sequential functionalization of the C3 position of the piperidine ring, followed by an intramolecular Williamson-type ether synthesis[4].

- **Ethoxycarbonylation:** We begin with commercially available 1-Boc-nipecotic acid ethyl ester. Deprotonation with Lithium Diisopropylamide (LDA) occurs regioselectively at the C3 position. Trapping this enolate with ethyl chloroformate installs a geminal diester.
- **Chemoselective Reduction:** The diester is reduced to a 1,3-diol. We specifically select Lithium Borohydride (ngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">

) over Lithium Aluminum Hydride (

).

is overly aggressive and prone to cleaving the Boc carbamate protecting group.

provides orthogonal chemoselectivity, smoothly reducing the esters while leaving the Boc group intact.

- **Statistical Monotosylation:** The symmetric 1,3-diol must be activated for cyclization. By adding exactly 1.05 equivalents of

-Toluenesulfonyl chloride (TsCl) under strict cryogenic control, we statistically favor the monotosylate over the ditosylate.

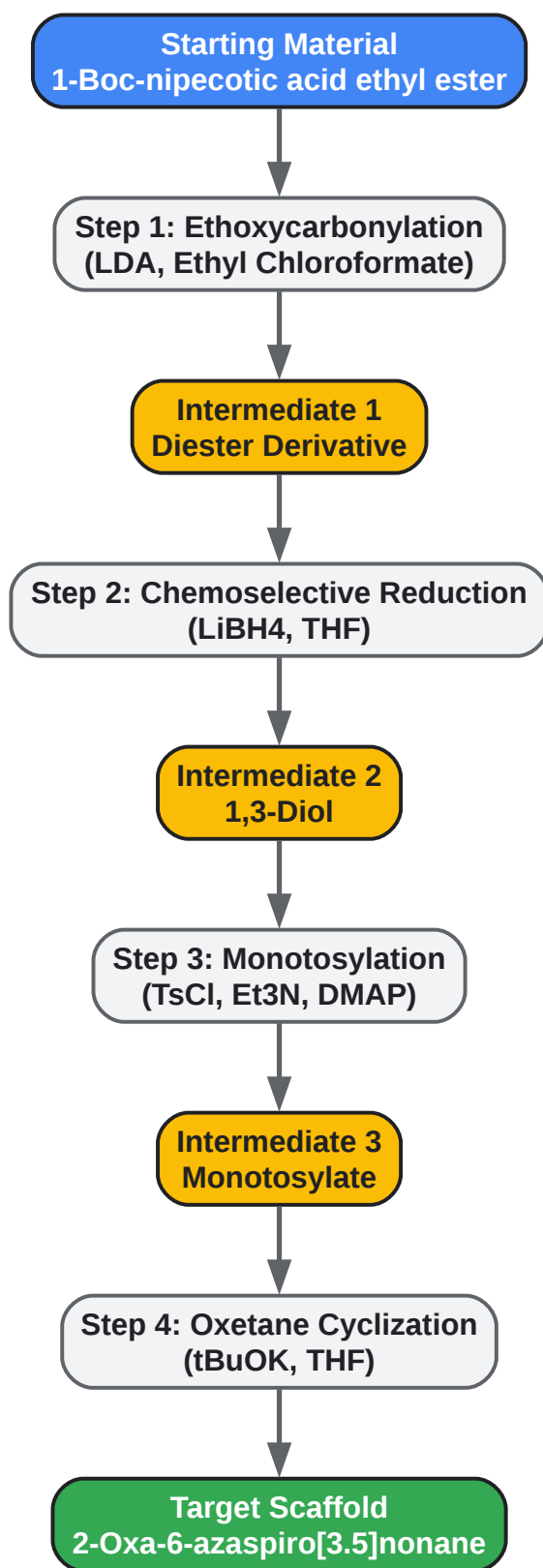
- **Oxetane Cyclization:** Intramolecular cyclization is driven by Potassium tert-butoxide (
-) . This bulky, non-nucleophilic base deprotonates the remaining primary alcohol, which subsequently attacks the tosylate-bearing carbon. The entropic advantage of the intramolecular reaction overcomes the immense ring strain of the resulting 4-membered oxetane[3].

Process Metrics: 100g Scale-Up Campaign

The following table summarizes the quantitative data obtained during a recent 100g scale-up campaign, demonstrating the robustness of this synthetic route.

Reaction Step	Scale (SM)	Yield (%)	Purity (HPLC)	Key Impurity Profile / Notes
1. Ethoxycarbonylat ion	100.0 g	88%	>98.5%	<2% unreacted starting material.
2. Chemoselective Reduction	120.5 g	92%	>99.0%	Trace mono- ester; removed via aqueous workup.
3. Monotosylation	95.0 g	76%	>95.0%	~10% ditosylate; purged via cold EtOAc crystallization.
4. Oxetane Cyclization	105.2 g	84%	>99.5%	<1% elimination byproducts.

Synthetic Workflow



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Workflow for 2-oxa-6-azaspiro[3.5]nonane synthesis from 1-Boc-nipecotic acid ethyl ester.

): Complete disappearance of the C3 methine proton (~2.4 ppm) and the appearance of two distinct ethyl ester

signals confirm gem-diester formation.

Step 2: Synthesis of 1-Boc-3,3-bis(hydroxymethyl)piperidine

Procedure:

- Dissolve the crude diester from Step 1 in anhydrous THF (800 mL) and cool to 0 °C.
- Add
(2.0 M in THF, 3.0 eq) dropwise.
- Remove the ice bath and stir at room temperature for 16 hours.
- Carefully quench by the dropwise addition of Methanol (100 mL) at 0 °C until vigorous gas evolution ceases.
- Concentrate the mixture, partition between EtOAc and water, and extract the aqueous layer twice with EtOAc. Dry and concentrate to yield the 1,3-diol as a viscous oil.

Self-Validation Parameters:

- TLC: (EtOAc/Hexanes 1:1) The diol is highly polar ($R_f \sim 0.1$) and stains intensely with
(indicative of primary alcohols).
- IR Spectroscopy: A broad, strong absorption band at ~3350
confirms the presence of the newly formed hydroxyl groups.

Step 3: Synthesis of 1-Boc-3-(hydroxymethyl)-3-(tosyloxymethyl)piperidine

Procedure:

- Dissolve the 1,3-diol (1.0 eq) in anhydrous DCM (1 L). Add Triethylamine (2.0 eq) and DMAP (0.05 eq). Cool to 0 °C.
- Dissolve TsCl (1.05 eq) in DCM (200 mL) and add to the reaction mixture via a syringe pump over exactly 2.5 hours to enforce statistical monotosylation.
- Stir for an additional 2 hours at 0 °C.
- Wash the reaction mixture with 1M HCl (to remove DMAP and

), followed by saturated

and brine.
- Concentrate and purify via crystallization from cold EtOAc/Hexanes to purge the ditosylate byproduct.

Self-Validation Parameters:

- TLC: (EtOAc/Hexanes 1:1) Three spots will be visible: unreacted diol (0.1), desired monotosylate (0.4), and ditosylate (0.7).
- UV Activity: The monotosylate and ditosylate are strongly UV-active at 254 nm due to the tosyl aromatic ring, differentiating them from the UV-inactive diol.

Step 4: Cyclization to tert-Butyl 2-oxa-6-azaspiro[3.5]nonane-6-carboxylate

Procedure:

- Dissolve the purified monotosylate (1.0 eq) in anhydrous THF (1 L) under

- Add Potassium tert-butoxide (

, 1.5 eq) in one portion at 0 °C.
- Attach a reflux condenser and heat the reaction to 60 °C for 4 hours.
- Cool to room temperature, quench with water (200 mL), and extract with EtOAc (3 x 400 mL).
- Wash with brine, dry over

, and concentrate. Purify via short-path silica gel plug to yield the target spirocycle as a white solid.

Self-Validation Parameters:

- TLC: (Hexanes/EtOAc 3:1) The product (

~0.5) is non-UV active (confirming the loss of the tosyl leaving group) but stains readily with iodine or Ninhydrin.
- ¹H NMR (

): The definitive hallmark of successful oxetane formation is the appearance of an AB quartet at ~4.3–4.5 ppm, corresponding to the isolated, highly strained methylene protons of the oxetane ring[3].

References

- Four-Membered Ring-Containing Spirocycles: Synthetic Strategies and Opportunities Chemical Reviews - ACS Publications[[Link](#)]
- Synthesis of a Spirocyclic Oxetane-Fused Benzimidazole MDPI[[Link](#)]
- Synthesis method of drug intermediate 7-oxo-2-azaspiro [3].

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